

3-Nitrophthalic-D3 Acid: Operational Handling & Disposal Guide[1][2]

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Compound of Interest

Compound Name: 3-Nitrophthalic-D3 acid

Cat. No.: B12394149

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Executive Summary & Substance Identification

3-Nitrophthalic-D3 acid is a stable isotope-labeled derivative of 3-nitrophthalic acid, primarily utilized as an internal standard in mass spectrometry (LC-MS/GC-MS) for the quantification of nitro-polycyclic aromatic hydrocarbons or herbicide metabolites.[1][2]

Unlike radioactive isotopes (e.g., Tritium), Deuterium (D) is a stable, non-radioactive isotope.[2] Therefore, this compound does not require radioactive waste protocols. It must be managed strictly as a hazardous chemical waste due to its nitro-aromatic functionality and acidity.

Parameter	Technical Specification
Chemical Name	3-Nitrophthalic-D3 acid
Parent CAS	603-11-2 (Unlabeled)
Molecular Formula	C ₈ H ₂ D ₃ NO ₆
Physical State	Yellow crystalline powder
Acidity (pKa)	~1.5 - 3.0 (Strong organic acid)
Primary Hazards	Skin/Eye Corrosive, Respiratory Irritant

Hazard Assessment (GHS & Mechanistic)

Expert Insight: While mono-nitro aromatic acids are generally thermodynamically stable compared to their tri-nitro counterparts (e.g., picric acid), the nitro group (

) introduces electron-withdrawing properties that significantly increase the acidity of the carboxylic groups.[1][2] This makes the substance corrosive to tissues and reactive toward strong bases.

GHS Classification[3][4]

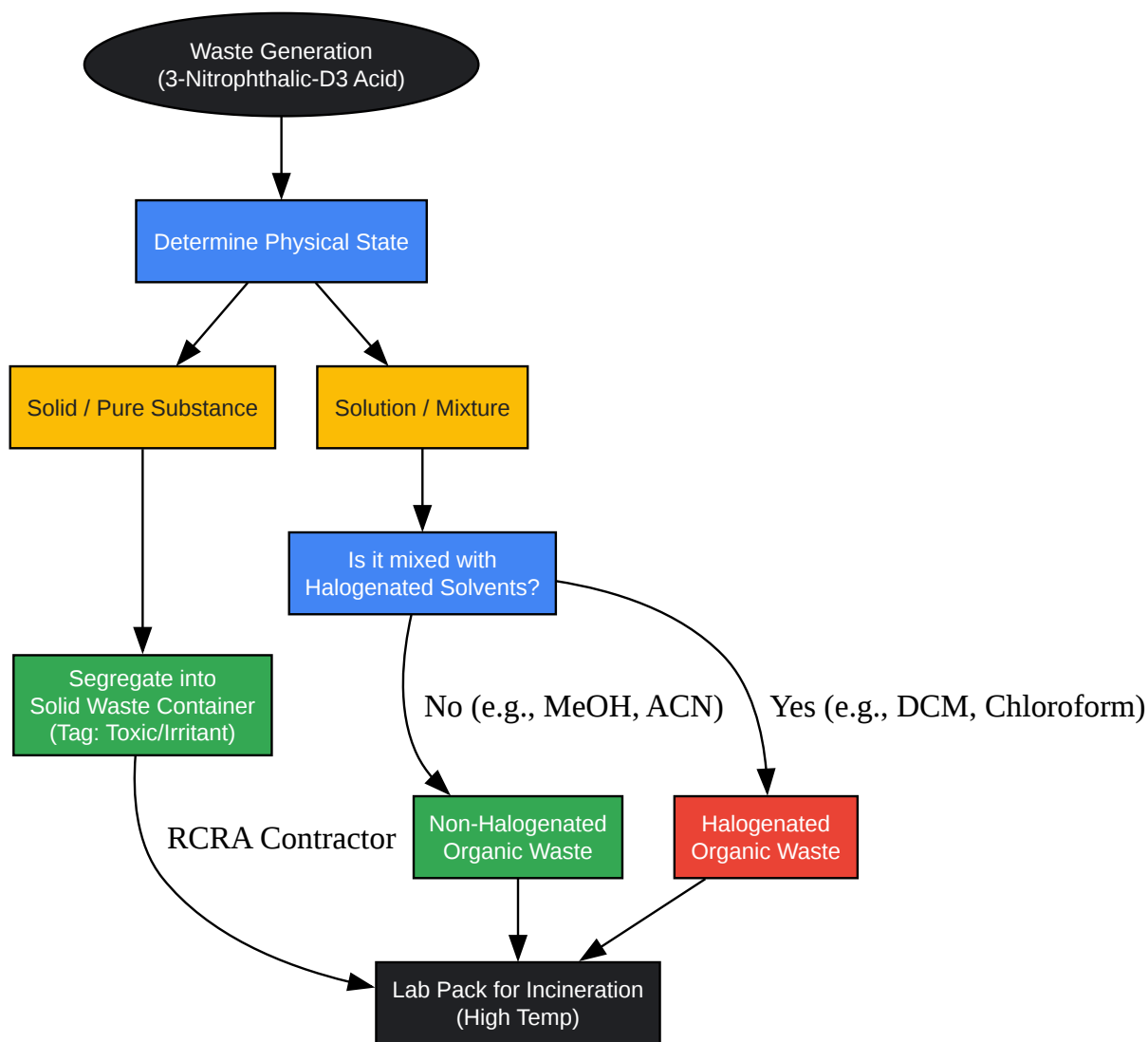
- H314/H318: Causes severe skin burns and serious eye damage.
- H335: May cause respiratory irritation.[5][4][6][7][8]
- Combustible Dust: Finely divided powder can form explosive mixtures in air.[9]

Incompatibility Matrix

- Strong Bases: Exothermic neutralization reaction.
- Strong Oxidizers: Potential for violent reaction.
- Reducing Agents: Can reduce the nitro group to an amine, altering toxicity profiles.

Disposal Decision Framework

The following logic gate determines the appropriate disposal pathway based on the physical state and quantity of the waste.



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Figure 1: Decision logic for segregating and processing nitro-aromatic acid waste.

Step-by-Step Disposal Procedures

Protocol A: Solid Waste (Pure Substance or Spill Cleanup)

Applicability: Expired shelf stock, weighing paper residues, or spill cleanup materials.[1][2]

- Segregation: Do not mix with general trash or biohazard waste.
- Containerization: Place solid waste into a wide-mouth HDPE (High-Density Polyethylene) jar. Glass is acceptable but poses a breakage risk.
- Labeling: Apply a hazardous waste tag.
 - Constituents: "**3-Nitrophthalic-D3 acid**, Solid"[1][2]
 - Hazards: Check "Corrosive" and "Toxic".[7][10]
- Disposal Path: Transfer to Environmental Health & Safety (EHS) for incineration.
 - Why Incineration? Chemical destruction via high-temperature incineration (typically >1000°C) ensures the complete breakdown of the nitro-aromatic ring, preventing environmental persistence.[2]

Protocol B: Liquid Waste (Stock Solutions & Eluents)

Applicability: LC-MS waste, dissolved standards in Methanol, Acetonitrile, or Water.[1][2]

- pH Check: If the solution is highly acidic (pH < 2), it meets the definition of RCRA Characteristic Waste D002 (Corrosivity).
- Solvent Segregation:
 - Scenario 1 (Methanol/Acetonitrile): Pour into "Non-Halogenated Organic Waste" carboys.
 - Scenario 2 (Dichloromethane/Chloroform): Pour into "Halogenated Organic Waste" carboys.
 - Scenario 3 (Aqueous Buffer): Do NOT pour down the drain. Even aqueous solutions should be collected as chemical waste due to the nitro-aromatic content.
- Neutralization (Optional but Recommended for Safety):
 - Procedure: If holding large volumes of acidic solution, neutralize carefully with dilute Sodium Bicarbonate (NaHCO_3) to pH 6-8 before adding to the waste carboy. This prevents

gas generation or polymerization risks in the main waste stream.

- Caution: Add base slowly to avoid foaming/splashing.

Emergency & Spill Response

In the event of exposure or release, execute the following immediately:

Scenario	Immediate Action
Skin Contact	Wash with soap and water for 15 minutes.[1][2] [4][8] The acid is corrosive; immediate dilution is critical to prevent chemical burns.
Eye Contact	Flush with eyewash for 15 minutes.[1][2][9] Seek medical attention immediately (Risk of corneal damage).[8]
Spill (Solid)	Dampen with water to prevent dust generation. [1][2][11] Scoop into a waste jar. Do not dry sweep (dust explosion risk).
Spill (Liquid)	Absorb with vermiculite or spill pads.[1][2] Neutralize residue with sodium bicarbonate.

Regulatory Compliance (RCRA)

While 3-Nitrophthalic acid is not explicitly "P-listed" or "U-listed" by the EPA, it is regulated under the Resource Conservation and Recovery Act (RCRA) based on characteristics:

- Waste Code D002: Applicable if the waste is aqueous and has a $\text{pH} \leq 2$.
- General Classification: If not corrosive, it is managed as "Non-Regulated Chemical Waste" but must still be incinerated due to aquatic toxicity potential.
- Deuterium Status: The "D3" label does not trigger Nuclear Regulatory Commission (NRC) protocols. It is treated purely as a chemical hazard.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 69043, 3-Nitrophthalic acid. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [[Link](#)]

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